

3,3-Dimethyl-1-hexene chemical structure and bonding

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-hexene

Cat. No.: B1582872

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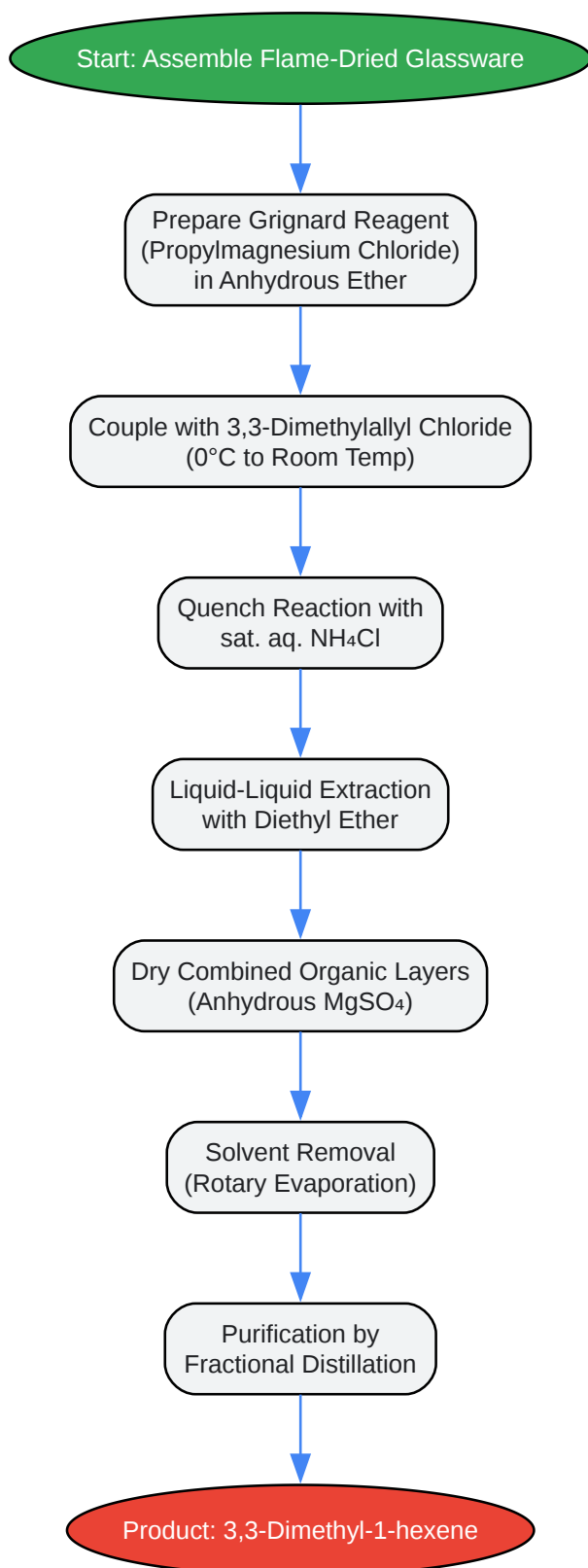
Introduction

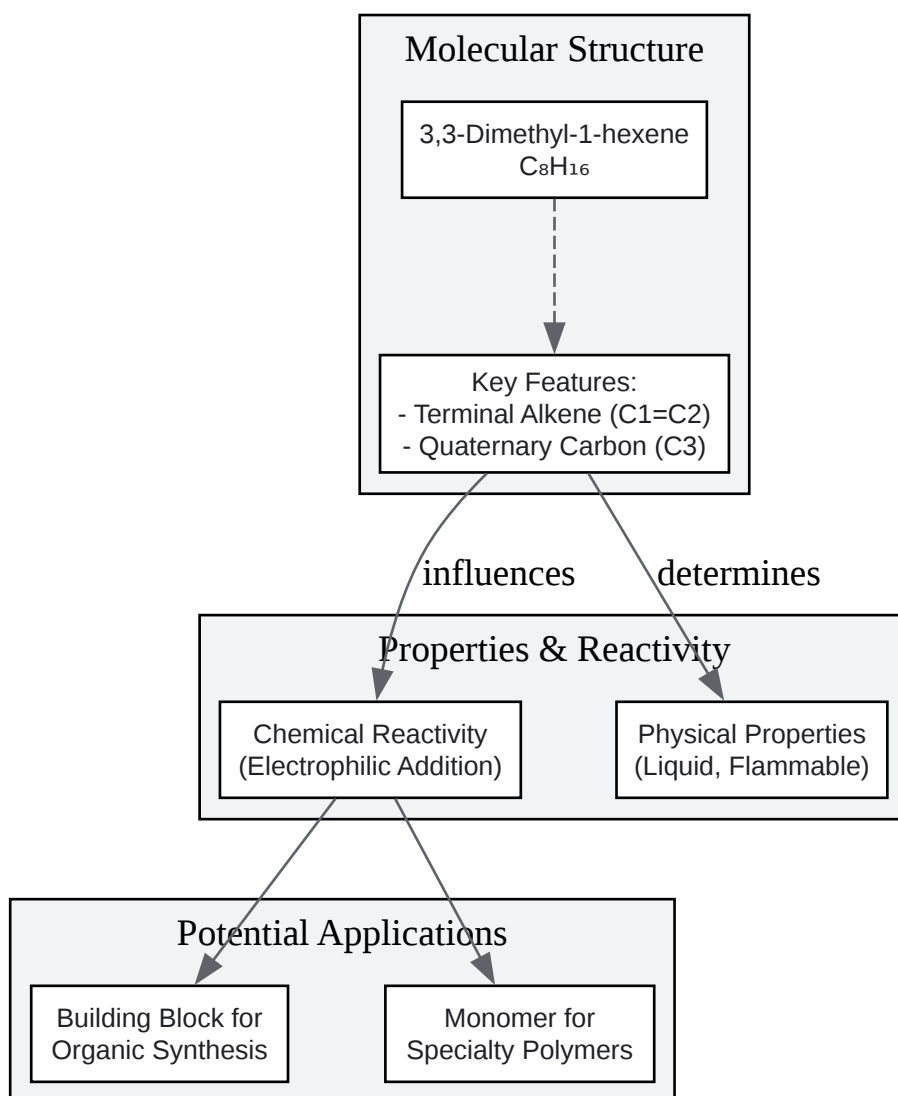
3,3-Dimethyl-1-hexene is an organic compound classified as a branched-chain alkene.^[1] Its molecular formula is C_8H_{16} , and it consists of a six-carbon hexene backbone with two methyl groups attached to the third carbon atom.^[1] The presence of a terminal carbon-carbon double bond and a sterically hindered quaternary carbon center gives this molecule unique chemical properties and reactivity. This technical guide provides a comprehensive overview of the chemical structure, bonding, physicochemical properties, and spectroscopic data of **3,3-Dimethyl-1-hexene**. Additionally, a representative synthetic protocol is detailed, making this document a valuable resource for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Structure and Bonding

The structure of **3,3-Dimethyl-1-hexene** is defined by a six-carbon chain where a double bond exists between carbon 1 and carbon 2.^[2] Two methyl groups are substituted at the carbon 3 position, creating a quaternary carbon atom adjacent to the double bond.^[2] The systematic IUPAC name for this compound is 3,3-dimethylhex-1-ene.^[3]

The bonding consists of both sigma (σ) and pi (π) bonds. The double bond between C1 and C2 is composed of one σ bond and one π bond. The carbons of the double bond (C1 and C2) are sp^2 hybridized, leading to a trigonal planar geometry around them. The quaternary carbon (C3) and all other carbons in the alkyl chain are sp^3 hybridized with tetrahedral geometry.





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References

- 1. benchchem.com [benchchem.com]
- 2. quora.com [quora.com]

- 3, 3,3-Dimethyl-1-hexene | C₈H₁₆ | CID 137924 - PubChem [pubchem.ncbi.nlm.nih.gov]
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